

# U-99194 maleate solubility in different solvents

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## Compound of Interest

Compound Name: U-99194 maleate

Cat. No.: B3005408

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## Technical Support Center: U-99194 Maleate

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **U-99194 maleate** in various solvents. It includes troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure successful preparation of **U-99194 maleate** solutions for experimental use.

## Solubility Data

The solubility of **U-99194 maleate** can vary depending on the solvent and the conditions of dissolution. The following table summarizes the available quantitative data for common laboratory solvents.

Solvent	Solubility (Concentration)	Molar Equivalent	Notes
Dimethyl Sulfoxide (DMSO)	125 mg/mL <sup>[1]</sup>	317.69 mM <sup>[1]</sup>	Requires sonication for complete dissolution. <sup>[1]</sup> As DMSO is hygroscopic, it is recommended to use a fresh, unopened vial. <sup>[1]</sup>
Water	20 mg/mL <sup>[1]</sup>	50.83 mM <sup>[1]</sup>	Requires sonication for complete dissolution. <sup>[1]</sup> Another source suggests solubility up to 25 mM. <sup>[2]</sup>
Methanol	Soluble	Not specified	No quantitative data available.
Ethanol	Not specified	Not specified	No data available.
Saline (0.9% NaCl)	Not specified	Not specified	While specific solubility data is unavailable, U-99194 maleate has been used in vivo at doses of 20-40 mg/kg, suggesting it can be formulated in a suitable vehicle for injection. <sup>[3]</sup>

## Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when dissolving and handling **U-99194 maleate**.

Q1: My **U-99194 maleate** is not dissolving completely in water, even after vortexing. What should I do?

A1: **U-99194 maleate** requires sonication to fully dissolve in aqueous solutions.[1] If you are still experiencing issues, gentle warming (to 37°C) of the solution may also aid in dissolution. However, be cautious with temperature as it could potentially degrade the compound. Always start with a small amount of the compound to test solubility before dissolving the entire batch.

Q2: I've prepared a stock solution in DMSO, but I see precipitation after adding it to my aqueous cell culture medium. How can I prevent this?

A2: This is a common issue known as "salting out," where a compound soluble in an organic solvent precipitates when introduced to an aqueous environment. To mitigate this:

- Decrease the final concentration: The most straightforward solution is to use a more diluted final concentration of **U-99194 maleate** in your experiment.
- Use an intermediate solvent: First, dilute your DMSO stock solution in a solvent that is miscible with both DMSO and water, such as ethanol or a cell culture medium containing serum, before the final dilution into your experimental medium.
- Increase the percentage of DMSO in the final solution: While often limited by cell toxicity, a slightly higher final DMSO concentration (e.g., 0.5% instead of 0.1%) might keep the compound in solution. Always run a vehicle control to account for any effects of the solvent on your experiment.

Q3: Can I prepare a concentrated stock solution of **U-99194 maleate** in saline for my in vivo experiments?

A3: While **U-99194 maleate** has been used in vivo, direct high-concentration solubility in saline is not well-documented.[3] It is advisable to first prepare a concentrated stock solution in a suitable solvent like water (with sonication) or DMSO and then dilute it with saline to the final desired concentration for injection.[1] Be sure to observe the solution for any signs of precipitation after dilution. A formulation with a co-solvent or surfactant may be necessary for higher concentrations.

Q4: How should I store my **U-99194 maleate** stock solutions?

A4: For long-term storage, it is recommended to aliquot your stock solutions into single-use vials and store them at -20°C or -80°C. This will prevent degradation from repeated freeze-thaw cycles. Stock solutions in DMSO are typically stable for several months at -20°C.

## Experimental Protocols

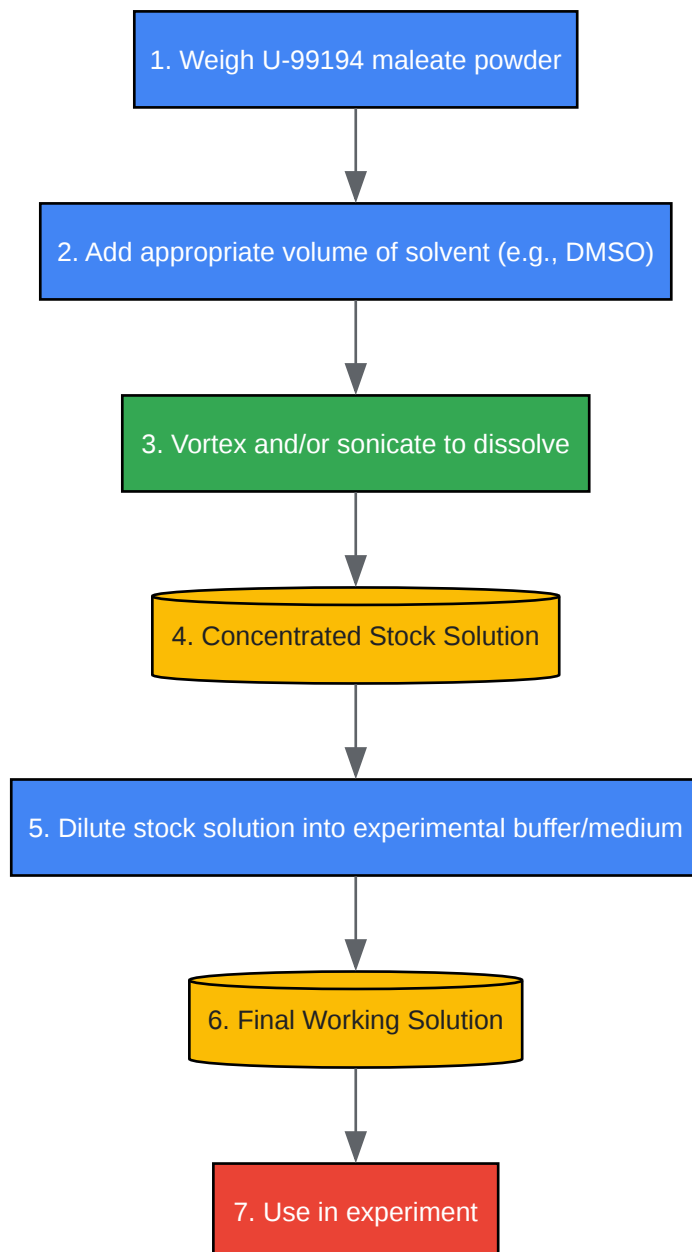
### Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of **U-99194 maleate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.935 mg of **U-99194 maleate** (Molecular Weight: 393.48 g/mol ).
- **Add Solvent:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the **U-99194 maleate** powder.
- **Dissolve the Compound:** Vortex the solution for 30 seconds. If the compound is not fully dissolved, place the vial in an ultrasonic water bath and sonicate for 5-10 minutes, or until the solution is clear.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C.

## Visual Guides

The following diagrams illustrate key experimental workflows and logical relationships relevant to working with **U-99194 maleate**.

## Experimental Workflow for U-99194 Maleate Solution Preparation



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